

An In-depth Technical Guide to Isononyl Alcohol: Chemical Properties and Synthesis Pathways

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Compound of Interest

Compound Name:	Isononyl alcohol
CAS No.:	68526-84-1
Cat. No.:	B7977009

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Introduction

Isononyl alcohol (INA) is a nine-carbon primary alcohol that exists as a complex mixture of branched-chain isomers.[1] It is a colorless liquid with a mild odor, sparingly soluble in water but miscible with most organic solvents.[1][2] A significant chemical intermediate, **isononyl alcohol** is primarily utilized in the synthesis of high molecular weight plasticizers, such as diisononyl phthalate (DINP), which are essential for imparting flexibility to polyvinyl chloride (PVC) products.[2][3] Its applications extend to the production of surfactants, lubricants, and as a solvent in various industrial processes.[4][5] The isomeric composition of **isononyl alcohol**, which is dependent on the manufacturing process, significantly influences its physicochemical properties and final application performance.[1] One of the most well-characterized isomers present in commercial mixtures is 3,5,5-trimethyl-1-hexanol.[1]

Chemical and Physical Properties

The properties of **isononyl alcohol** are a composite of its various isomers. The data presented below represents typical values found for commercial **isononyl alcohol** mixtures.

Property	Value	Test Method/Source
General		
Molecular Formula	C ₉ H ₂₀ O	[5][6]
Molecular Weight	144.25 g/mol	[6]
CAS Number	27458-94-2 (for the isomer mixture)	[6][7]
Appearance	Clear, colorless liquid	[2][5]
Thermal Properties		
Boiling Point/Range	193 - 215 °C at 760 mmHg	[2][3][5]
Melting Point	< -30 °C	[2][5]
Flash Point	80 - 94 °C (Closed Cup)	[5][7][8]
Autoignition Temperature	~280 °C	[5]
Physical Properties		
Density	0.831 - 0.840 g/cm ³ at 20°C	[5]
Viscosity (Dynamic)	~12.7 - 13.2 mPa·s at 20°C	[2][5]
Vapor Pressure	~2.6 Pa at 20°C	[3][7]
Refractive Index	~1.435 at 25°C	[2][5]
Solubility		
Solubility in Water	~0.245 g/L (245 mg/L) at 20°C	[2][3][7]
Solubility in Organics	Soluble in most organic solvents	[2]
Other Properties		
Isomer Composition	Mixture of branched C ₉ alcohols (e.g., methyl-octanols, dimethyl-heptanols)	[1]

Synthesis Pathways

The primary industrial route for the production of **isononyl alcohol** is a multi-step process that begins with the dimerization of butenes to form a mixture of octene isomers. This is followed by the hydroformylation (oxo process) of the octenes to produce nonanal isomers, which are then hydrogenated to yield the final **isononyl alcohol** product.^[4]

Step 1: Dimerization of Butenes to Octenes

The feedstock for **isononyl alcohol** production is typically a mixed stream of butenes. These butenes are dimerized to form a complex mixture of C8 olefins (octenes).^[9] This process is often catalyzed by nickel-based catalysts.^[10]

Step 2: Hydroformylation of Octenes to Nonanals (Oxo Process)

The octene isomers are reacted with synthesis gas (a mixture of carbon monoxide and hydrogen) in the presence of a catalyst to produce C9 aldehydes (nonanals).^{[1][4]} This reaction, known as hydroformylation or the oxo process, is a cornerstone of industrial organic synthesis.^[11] Two main types of catalysts are used commercially:

- Cobalt Catalysts: Traditional cobalt-based catalysts (e.g., cobalt carbonyls) are effective but require high temperatures (150-180°C) and pressures (20-35 MPa).^{[12][13]}
- Rhodium Catalysts: Modern processes often utilize rhodium-based catalysts, which are significantly more active and allow for milder reaction conditions (lower temperatures and pressures), leading to higher selectivity and fewer byproducts.^{[12][14][15]}

Step 3: Hydrogenation of Nonanals to Isononyl Alcohol

The resulting mixture of nonanal isomers is then hydrogenated to produce the corresponding **isononyl alcohols**.^[4] This step is typically carried out using a hydrogenation catalyst, such as nickel, copper, platinum, or palladium, in a fixed-bed reactor.^[1] The final **isononyl alcohol** product is then purified, usually by distillation.^[4]

Experimental Protocols

Determination of Boiling Point (Based on OECD Guideline 103)

The boiling point of **isononyl alcohol** can be determined using several methods, including ebulliometry, the dynamic method, or distillation.^{[16][17][18]}

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^{[16][18]}

Apparatus:

- Ebulliometer or distillation apparatus
- Calibrated thermometer or thermocouple
- Heating mantle or oil bath
- Condenser

Procedure (Distillation Method Summary):

- Place a measured volume of the **isononyl alcohol** sample into the distillation flask.
- Add boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor.
- Begin heating the flask at a controlled rate.
- Record the temperature at which the first drop of condensate falls from the condenser (initial boiling point).
- Continue distillation and record the temperature range over which the liquid distills.
- Correct the observed boiling point to standard atmospheric pressure (101.325 kPa).

Determination of Kinematic Viscosity (Based on ASTM D445)

This method measures the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.[19][20]

Principle: Kinematic viscosity is determined by measuring the flow time of a liquid through a capillary. The dynamic viscosity can be calculated by multiplying the kinematic viscosity by the density of the liquid.[20]

Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type)
- Constant temperature water bath with precise temperature control ($\pm 0.02^\circ\text{C}$)[21]
- Stopwatch or automated timing device
- Calibrated thermometer

Procedure Summary:

- Select a viscometer with a capillary size appropriate for the expected viscosity of the **isononyl alcohol**.
- Filter the sample to remove any particulate matter.
- Charge the viscometer with the sample and place it in the constant temperature bath, ensuring it is vertically aligned.
- Allow the sample to reach thermal equilibrium (typically 30 minutes).[21]
- Using suction, draw the liquid up through the capillary to a point above the upper timing mark.
- Release the suction and measure the time it takes for the meniscus of the liquid to pass from the upper to the lower timing mark.

- Repeat the measurement to ensure reproducibility.
- Calculate the kinematic viscosity by multiplying the average flow time by the calibration constant of the viscometer.

Determination of Flash Point (Based on ASTM D93 - Pensky-Martens Closed Cup)

This method is used to determine the flash point of petroleum products and other liquids, and is suitable for **isononyl alcohol**.[\[8\]](#)[\[22\]](#)[\[23\]](#)

Principle: The flash point is the lowest temperature at which the application of an ignition source causes the vapors of the sample to ignite under specified conditions.[\[24\]](#)

Apparatus:

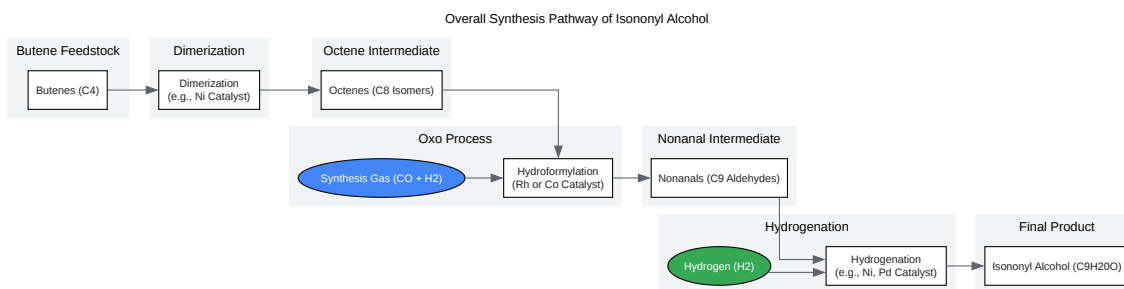
- Pensky-Martens closed-cup tester (manual or automated)
- Heating source
- Stirrer
- Ignition source (gas flame or electric igniter)
- Calibrated thermometer

Procedure Summary:

- Fill the test cup with the **isononyl alcohol** sample to the specified level.
- Place the lid on the cup and insert the thermometer and ignition source.
- Begin heating the sample at a slow, constant rate while stirring.[\[8\]](#)
- At prescribed temperature intervals, apply the ignition source by dipping it into the vapor space of the cup. Stirring is momentarily stopped during the application of the ignition source.[\[24\]](#)

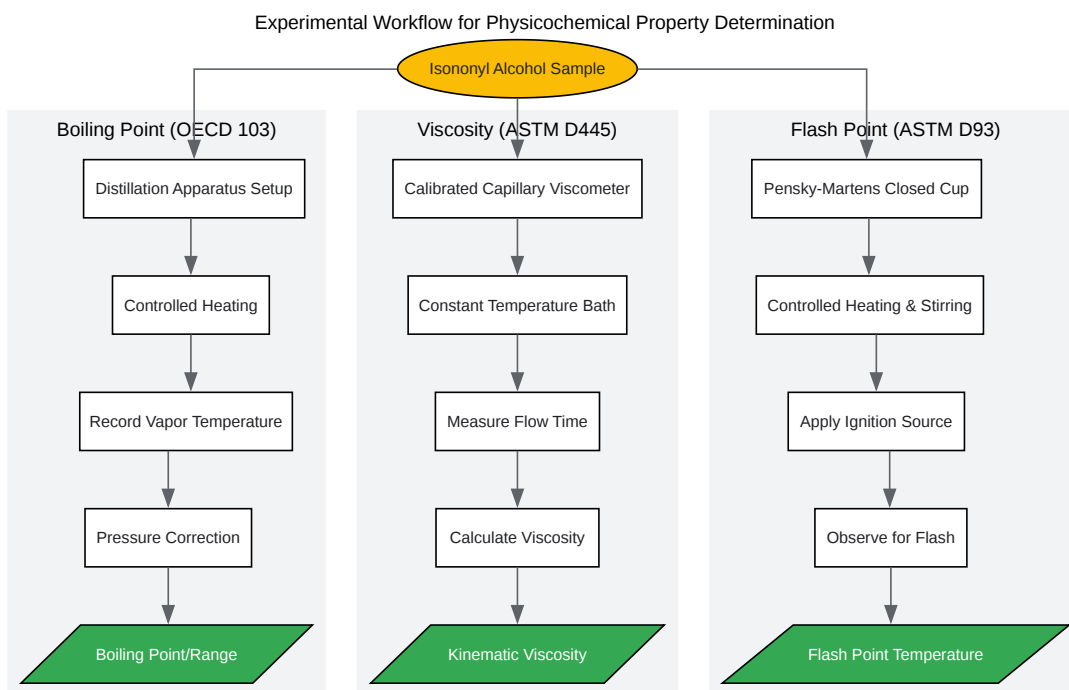
- The flash point is the lowest temperature at which a distinct flash is observed inside the cup.
- Record the flash point and the barometric pressure. Correct the observed flash point to standard atmospheric pressure.

Mandatory Visualizations



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Caption: General workflow for **isononyl alcohol** synthesis.



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Caption: Workflow for key property determination.

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